

safety and handling of 2,4-Dichloro-3-fluorobenzoic acid

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Compound of Interest

Compound Name: 2,4-Dichloro-3-fluorobenzoic acid

Cat. No.: B1317275

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An In-depth Technical Guide to the Safety and Handling of **2,4-Dichloro-3-fluorobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,4-Dichloro-3-fluorobenzoic acid**, a compound utilized in various research and development applications, including as an intermediate in the synthesis of pharmaceuticals.^[1] Adherence to the protocols and safety measures outlined in this document is crucial for minimizing risks and ensuring a safe laboratory environment.

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **2,4-Dichloro-3-fluorobenzoic acid** is presented below. This data has been compiled from various Safety Data Sheets (SDS) and chemical databases.

Table 1: Physicochemical Properties of **2,4-Dichloro-3-fluorobenzoic Acid**

| Property | Value | Source(s) |
|------------------|---------------------------------------|---|
| Chemical Formula | <chem>C7H3Cl2FO2</chem> | [2] [3] |
| Molecular Weight | 209.00 g/mol | [2] [3] |
| Appearance | White to off-white crystalline powder | [4] |
| Melting Point | 144-146 °C | [5] |
| Boiling Point | Not available | |
| Solubility | Insoluble in water | [4] |
| CAS Number | 915145-05-0 | |

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity - Single Exposure | 3 | H335: May cause respiratory irritation |

Source:[\[2\]](#)[\[3\]](#)

Hazard Identification and Safety Precautions

2,4-Dichloro-3-fluorobenzoic acid is classified as a hazardous substance. Understanding its potential hazards is the first step in safe handling.

Primary Hazards:

- Harmful if swallowed: Ingestion can lead to adverse health effects.[\[2\]](#)

- Skin and eye irritant: Direct contact can cause significant irritation.[2][3]
- Respiratory irritant: Inhalation of dust may irritate the respiratory tract.[2][3]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **2,4-Dichloro-3-fluorobenzoic acid**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat, apron, or coveralls to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, a NIOSH-approved respirator for dusts should be used.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- An eyewash station and emergency shower must be readily accessible in the immediate work area.

Experimental Protocols

General Laboratory Handling Protocol

This protocol outlines the basic steps for safely handling **2,4-Dichloro-3-fluorobenzoic acid** in a laboratory setting.

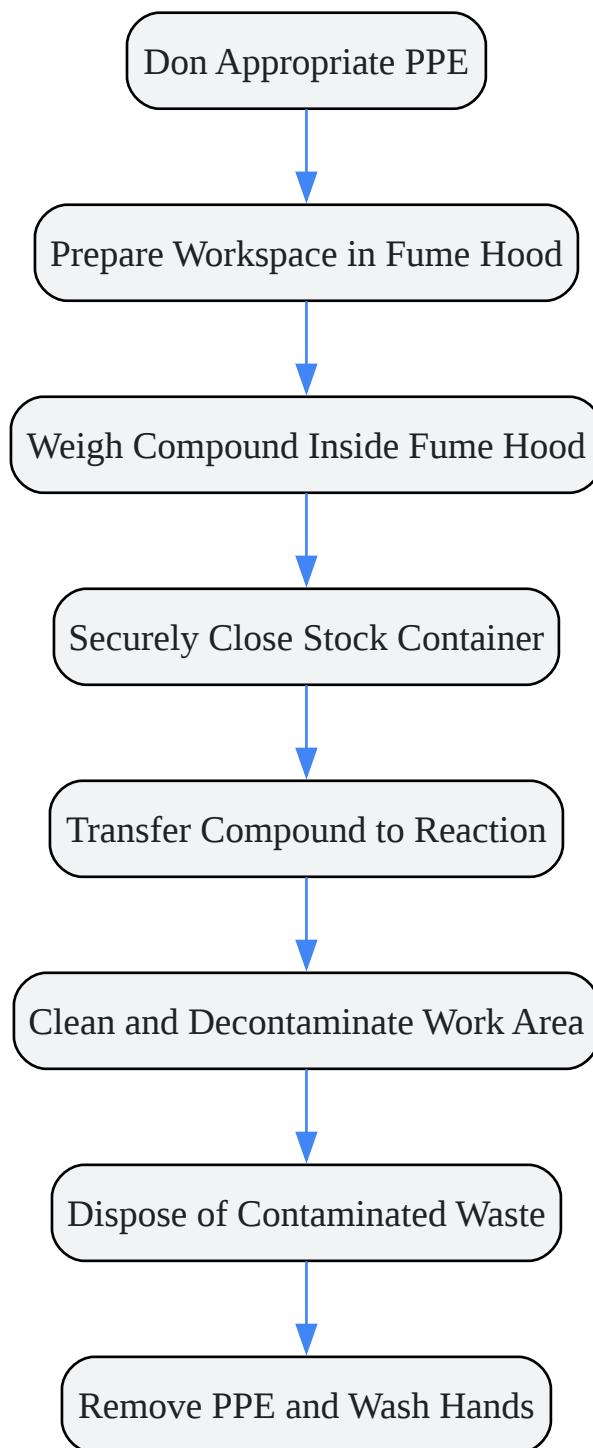
Materials:

- **2,4-Dichloro-3-fluorobenzoic acid**
- Appropriate PPE (see section 2.1)

- Spatula
- Weighing paper/boat
- Fume hood
- Sealable container for the compound

Procedure:

- Preparation: Before handling the compound, ensure you are wearing the appropriate PPE. The work area within the fume hood should be clean and uncluttered.
- Dispensing: Carefully open the container of **2,4-Dichloro-3-fluorobenzoic acid** inside the fume hood. Use a clean spatula to transfer the desired amount of the solid onto a weighing paper or boat. Avoid generating dust.
- Closing Container: Securely close the container of **2,4-Dichloro-3-fluorobenzoic acid** immediately after dispensing to prevent contamination and exposure.
- Transfer: Carefully transfer the weighed compound to your reaction vessel or for its intended use.
- Decontamination: Clean the spatula and any contaminated surfaces within the fume hood with an appropriate solvent (e.g., ethanol) and wipe clean. Dispose of the cleaning materials as hazardous waste.
- Waste Disposal: All materials contaminated with **2,4-Dichloro-3-fluorobenzoic acid**, including weighing paper, gloves, and pipette tips, must be disposed of as hazardous chemical waste in a designated, labeled, and sealed container.[\[6\]](#)
- Hand Washing: After the procedure is complete and PPE is removed, wash hands thoroughly with soap and water.



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General laboratory workflow for handling **2,4-Dichloro-3-fluorobenzoic acid**.

Synthesis Protocol of 2,4-Dichloro-5-fluorobenzoic Acid

The following is a representative synthesis protocol adapted from the literature.^[7] This synthesis involves hazardous materials and should only be performed by trained personnel in a suitable laboratory environment.

Reaction Scheme: 2,4-Dichlorofluorobenzene → 2,4-Dichloro-5-fluoroacetophenone → 2,4-Dichloro-5-fluorobenzoic acid

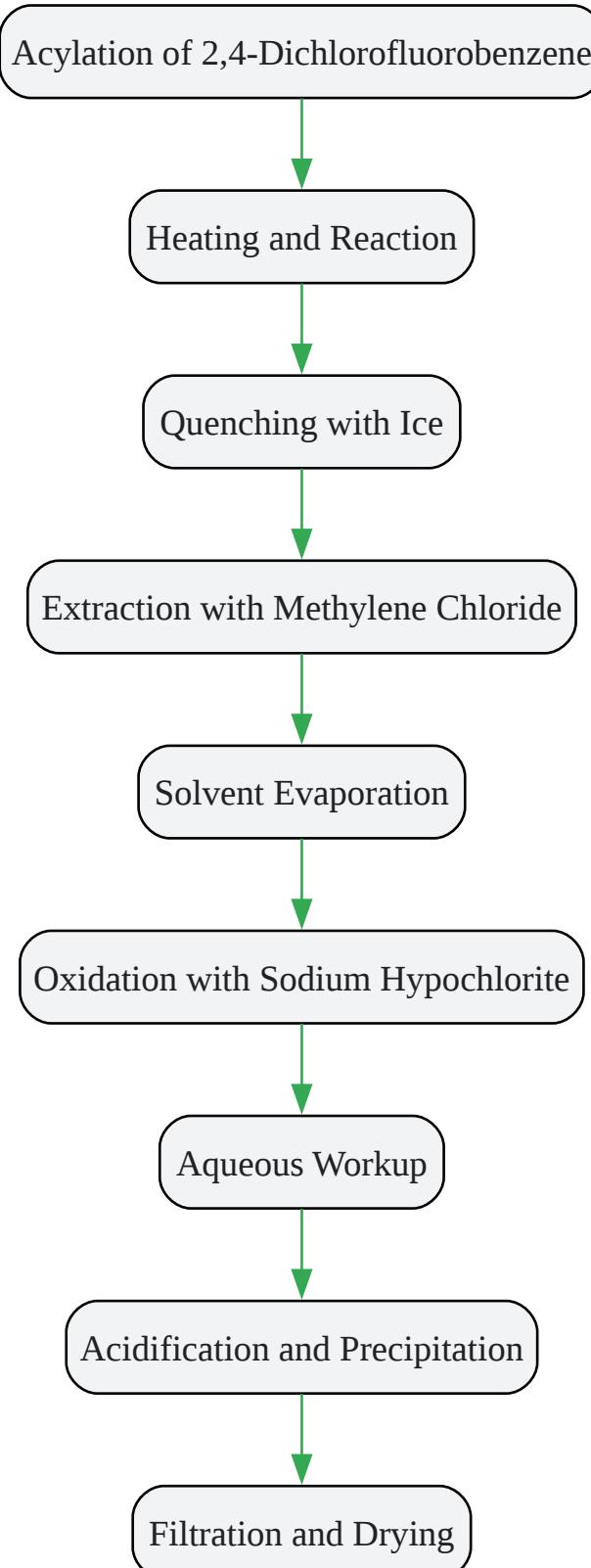
Materials:

- 2,4-Dichlorofluorobenzene
- Aluminum chloride (anhydrous)
- Acetyl chloride
- Methylene chloride
- Ice
- Sodium hypochlorite solution (chlorine solution)
- Sodium hydrogen sulfite solution
- Concentrated hydrochloric acid
- Appropriate glassware for reaction, workup, and filtration
- Heating mantle and stirrer
- Fume hood

Procedure:

- Acylation: In a fume hood, to a stirred mixture of 2,4-dichlorofluorobenzene (0.2 mol) and anhydrous aluminum chloride (0.5 mol), add acetyl chloride (0.3 mol) at a temperature between 20-40 °C.
- Heating: Heat the reaction mixture to 120 °C and stir for 2 hours.

- Quenching: Carefully pour the hot reaction mixture onto ice (250 g).
- Extraction: Extract the resulting oil with methylene chloride.
- Solvent Removal: Evaporate the methylene chloride under reduced pressure.
- Oxidation: Add sodium hypochlorite solution (450 ml, 150 g active chlorine/l) to the residue. Stir for 1 hour at room temperature, then heat to reflux for 2 hours.
- Workup: Separate the chloroform formed. Add water (300 ml) and sodium hydrogen sulfite solution (10 ml, 40%).
- Precipitation: Acidify the mixture with concentrated hydrochloric acid to a pH of 1 to precipitate the product.
- Isolation: Collect the solid product by filtration, wash with water, and dry to yield 2,4-dichloro-5-fluorobenzoic acid.

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Workflow for the synthesis of 2,4-Dichloro-5-fluorobenzoic acid.

Emergency Procedures

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

- Small Spills: Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent and decontaminate.
- Large Spills: Evacuate the area. Prevent the spread of dust. Contact your institution's environmental health and safety department for assistance with cleanup.

Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Specific Hazards: During a fire, hazardous decomposition products such as hydrogen chloride and hydrogen fluoride gas may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Storage and Disposal

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Disposal

- Dispose of **2,4-Dichloro-3-fluorobenzoic acid** and any contaminated materials as hazardous chemical waste.[\[6\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in the regular trash.[\[8\]](#)

Biological Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological signaling pathways that may be modulated by **2,4-Dichloro-3-fluorobenzoic acid**. Further research is required to elucidate its mechanism of action and toxicological profile at the molecular level.

Disclaimer: This guide is intended for informational purposes only and does not replace the need for a comprehensive risk assessment before handling **2,4-Dichloro-3-fluorobenzoic acid**. Always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier and follow all institutional safety guidelines.

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